

Application Notes and Protocols for NPPM 6748-481

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Compound of Interest

Compound Name: NPPM 6748-481

Cat. No.: B1681829

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For Researchers, Scientists, and Drug Development Professionals

Introduction

NPPM 6748-481 is a potent and selective small molecule inhibitor of the yeast phosphatidylinositol transfer protein (PITP), Sec14.[1][2][3] It belongs to the nitrophenyl(4-(2-methoxyphenyl)piperazin-1-yl)methanones (NPPMs) class of compounds.[4] Due to its specificity, **NPPM 6748-481** serves as a valuable research tool for studying phosphoinositide signaling pathways and the role of PITPs in various cellular processes.[4][5][6] These application notes provide detailed protocols for the preparation of stock solutions and outline its primary research applications.

Chemical Properties

A summary of the key chemical properties of **NPPM 6748-481** is presented in the table below.

| Property | Value | Reference |
|-------------------|---------------------------------|-----------|
| CAS Number | 432020-20-7 | [1][7] |
| Molecular Formula | C17H15ClFN3O3 | [1][7][8] |
| Molecular Weight | 363.77 g/mol | [1][7] |
| Appearance | Off-white to light yellow solid | [1] |
| Purity | ≥ 99.60% | [1] |

Solubility and Stock Solution Preparation

Proper preparation of stock solutions is critical for experimental accuracy and reproducibility.

NPPM 6748-481 exhibits limited solubility in aqueous solutions but is soluble in organic solvents such as Dimethyl Sulfoxide (DMSO).

Solubility Data:

| Solvent | Concentration | Method |
|---------|-----------------------|---|
| DMSO | 100 mg/mL (274.90 mM) | Ultrasonic, warming, and heating to 60°C are recommended to achieve this concentration.[1][9] It is also noted that hygroscopic DMSO can significantly impact solubility, so using newly opened DMSO is advised.[1] |
| DMSO | 5 mg/mL | Clear solution.[7] |

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **NPPM 6748-481**.

Materials:

- **NPPM 6748-481** solid compound
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass or polypropylene vials
- Calibrated analytical balance
- Vortex mixer
- Water bath or heat block set to 60°C
- Ultrasonic bath

Procedure:

- **Equilibrate:** Allow the vial of **NPPM 6748-481** to come to room temperature before opening to prevent condensation.
- **Weigh:** Accurately weigh the desired amount of **NPPM 6748-481**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.6377 mg of the compound.
- **Dissolve:** Add the appropriate volume of fresh DMSO to the vial containing the weighed compound. For 3.6377 mg, add 1 mL of DMSO.
- **Aid Solubilization:**
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound is not fully dissolved, place the vial in a 60°C water bath or heat block for 5-10 minutes.[\[1\]](#)
 - Follow by sonication in an ultrasonic bath for 10-15 minutes, or until the solution is clear.[\[1\]](#)
[\[9\]](#)
- **Aliquot:** Once the solution is clear and homogenous, aliquot it into smaller, single-use volumes in sterile vials to avoid repeated freeze-thaw cycles.

- Storage: Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).^[1] It is recommended to store the solutions under nitrogen to maintain stability.^[1]

Stock Solution Preparation Table:

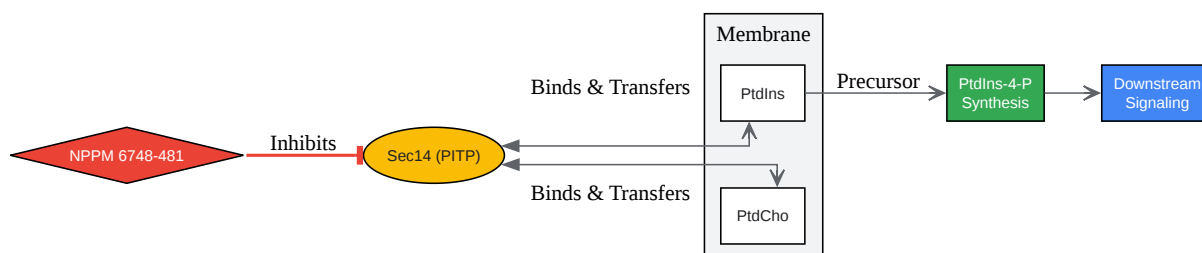
The following table provides the required mass of **NPPM 6748-481** to prepare stock solutions at various concentrations and volumes.^[1]

| Desired Concentration | Mass for 1 mL | Mass for 5 mL | Mass for 10 mL |
|-----------------------|---------------|---------------|----------------|
| 1 mM | 0.364 mg | 1.82 mg | 3.64 mg |
| 5 mM | 1.82 mg | 9.1 mg | 18.2 mg |
| 10 mM | 3.64 mg | 18.2 mg | 36.4 mg |

Applications and Mechanism of Action

NPPM 6748-481 is a selective inhibitor of the yeast phosphatidylinositol transfer protein (PITP) Sec14.^{[1][2][3]} PITPs are crucial for maintaining phosphoinositide homeostasis and are involved in various signaling pathways. By inhibiting Sec14, **NPPM 6748-481** can be used to probe the functions of this protein in lipid signaling and membrane trafficking.

The inhibitory effect of **NPPM 6748-481** on Sec14 disrupts the transfer of phosphatidylinositol (PtdIns) and phosphatidylcholine (PtdCho) between membranes.^[5] This leads to alterations in phosphoinositide metabolism, particularly affecting the levels of phosphatidylinositol-4-phosphate (PtdIns-4-P).^[5]

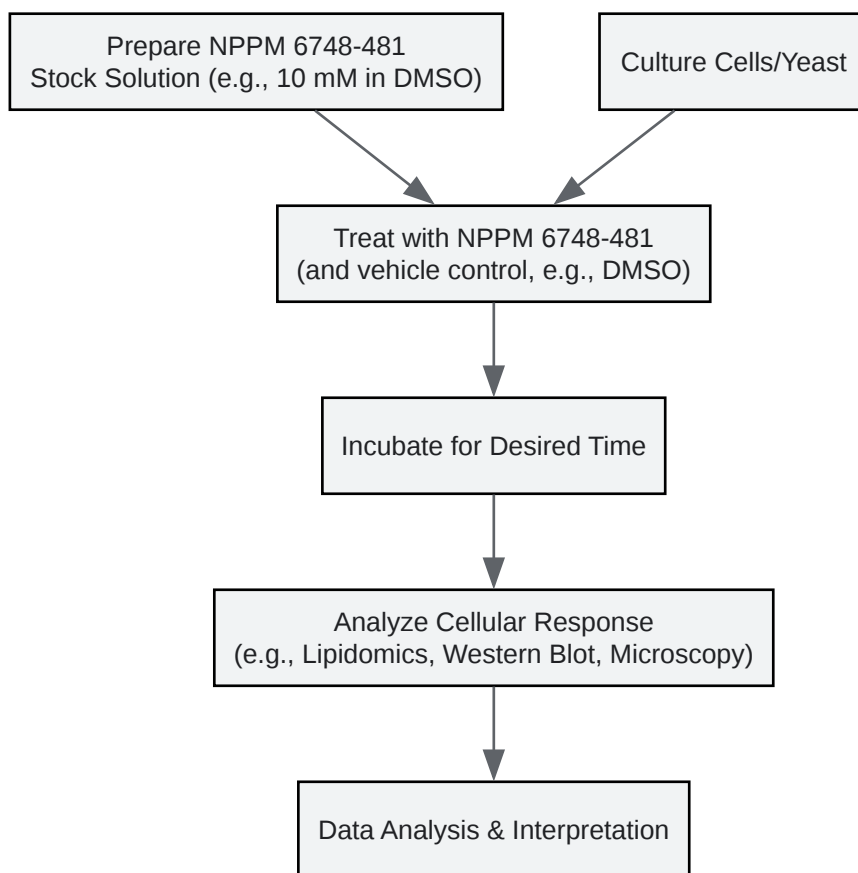


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Caption: Mechanism of **NPPM 6748-481** inhibition of Sec14.

Experimental Workflow

A typical experimental workflow for utilizing **NPPM 6748-481** to study its effects on a cellular process is outlined below.



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Caption: General experimental workflow using **NPPM 6748-481**.

Safety Precautions

As with any chemical reagent, appropriate safety precautions should be taken when handling **NPPM 6748-481**. It is advisable to consult the Safety Data Sheet (SDS) for comprehensive safety information. General safety guidelines include:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and eye protection.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water.

For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS).

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